3-Bromophenyl cyclopentyl ketone solubility information

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3-Bromophenyl cyclopentyl ketone*
CAS No.:	*898791-44-1*
Cat. No.:	*B1293272*

Get Quote

This guide details the solubility profile, physicochemical behavior, and handling protocols for **3-Bromophenyl cyclopentyl ketone** (also known as (3-Bromophenyl)(cyclopentyl)methanone). [1]

Part 1: Scientific Identity & Integrity Check

CRITICAL ADVISORY: There is a discrepancy in the identifiers provided.

- Target Compound: **3-Bromophenyl cyclopentyl ketone** (Structure: An aryl ketone with a bromine at the meta position).[1]
- Provided CAS (102422-77-5): Databases link this CAS to 2-(2-Acetoxy-1-propyl)-2,5-dimethoxy-2,5-dihydrofuran.[1]
- Correct CAS for Target: The most common CAS for **3-Bromophenyl cyclopentyl ketone** is 898791-44-1.[1]

Action: This guide focuses strictly on **3-Bromophenyl cyclopentyl ketone** based on the chemical name provided. Please verify your specific batch certificate of analysis (CoA) before

© 2026 BenchChem. All rights reserved.

experimentation.

Part 2: Physicochemical Profile

Understanding the molecule's structure is the prerequisite for predicting solubility.[1]

Property	Value / Description
Structure	Lipophilic aryl ketone with a halogen substituent.[1]
Molecular Formula	$C_{12}H_{13}BrO$
Molecular Weight	253.14 g/mol
Physical State	Typically a pale yellow oil or low-melting solid (approx.[1] MP < 50°C).
Lipophilicity (LogP)	~3.8 – 4.2 (Predicted).[1] Highly lipophilic.[1]
H-Bond Donors	0 (No -OH or -NH groups).[1]
H-Bond Acceptors	1 (Ketone carbonyl).[1][2][3]

Part 3: Solubility Data & Solvent Selection

As a lipophilic aryl ketone, **3-Bromophenyl cyclopentyl ketone** exhibits classic "like dissolves like" behavior.[1] It is hydrophobic and relies on van der Waals forces and dipole-dipole interactions for solvation.[1]

Solubility Table

© 2026 BenchChem. All rights reserved.

Solvent Class	Specific Solvent	Solubility Rating	Operational Notes
Aqueous	Water (pH 7)	Insoluble	Forms a biphasic layer; oil sinks (Density > 1.0 g/mL).[1]
0.1 M HCl / NaOH	Insoluble	No ionizable groups to enhance aqueous solubility.[1]	
Chlorinated	Dichloromethane (DCM)	Excellent	Preferred solvent for extraction and transfer.[1]
Chloroform	Excellent	Good for NMR analysis.[1]	
Esters	Ethyl Acetate (EtOAc)	High	Ideal for Thin Layer Chromatography (TLC) and silica columns.[1]
Ethers	THF, Diethyl Ether	High	Standard solvents for Grignard synthesis of this ketone.[1]
Alcohols	Methanol, Ethanol	Moderate to High	Soluble, but may require heating if the compound is a solid.
Hydrocarbons	Hexanes, Pentane	Moderate	Soluble hot; often insoluble cold (Useful for recrystallization).[1]

Part 4: Experimental Protocols

Protocol A: Solubility Determination (Visual Method)

Use this protocol to validate solvent compatibility for a new batch.

© 2026 BenchChem. All rights reserved.

- Preparation: Weigh 10 mg of **3-Bromophenyl cyclopentyl ketone** into a 4 mL glass vial.
- Addition: Add solvent in 100 µL increments at Room Temperature (25°C).
- Observation: Vortex for 30 seconds after each addition.
  - Soluble: Clear solution obtained with < 500 µL (Solubility > 20 mg/mL).[1]
  - Sparingly Soluble: Requires heating or > 1 mL solvent.[1]
  - Insoluble: Visible oil droplets or solid persistence after 2 mL.[1]

Protocol B: Purification via Recrystallization / Trituration

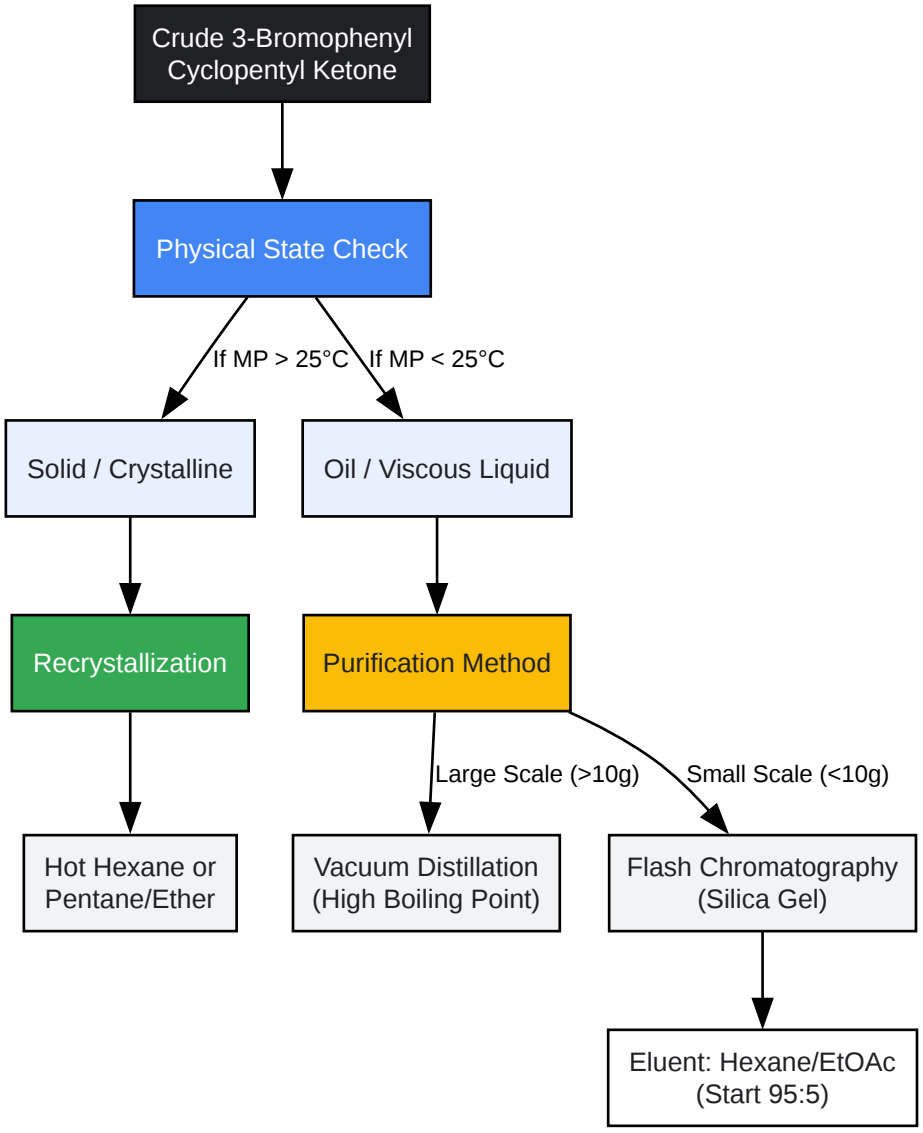
Since the compound is often an oil or low-melting solid, "crystallization" often refers to freezing out impurities.

- Dissolution: Dissolve the crude oil in a minimum amount of hot Hexane (approx. 50°C).[1]
  - Note: If insoluble tars are present, decant the supernatant.[1]
- Cooling: Allow the solution to cool slowly to room temperature, then place in a -20°C freezer overnight.
- Collection:
  - If Solid: Filter rapidly while cold.[1]
  - If Oiling Out: Use a "seed" crystal if available, or switch to a mixed solvent system (e.g., 10:1 Hexane:EtOAc).

Part 5: Workflow Visualization

The following diagram illustrates the decision logic for processing **3-Bromophenyl cyclopentyl ketone** based on its solubility properties.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Decision tree for purification based on physical state and solubility.

Part 6: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CAS 898791-44-1 (**3-Bromophenyl cyclopentyl ketone**). Retrieved from [Link][1][4][5]
- Appretech Scientific (2024).Product Catalog: **3-Bromophenyl cyclopentyl ketone** (APT006715).[1] Retrieved from [Link][1]

© 2026 BenchChem. All rights reserved.

- SpectraBase (2024).CAS 102422-77-5 Record (Furan Derivative).[1] Retrieved from [Link][1] [4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Chlorophenyl cyclopentyl ketone | C12H13ClO | CID 81223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. designer-drug.com [designer-drug.com]
- 3. CAS 6740-85-8: (2-Chlorophenyl)cyclopentylmethanone [cymitquimica.com]
- 4. Ethoxalyl chloride | C4H5ClO3 | CID 20884 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-(2-Carboxylatoethyl)-2-hexyl-4,5-dihydro-3-(2-hydroxyethyl)-1H-imidazolium | C14H26N2O3 | CID 112222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Bromophenyl cyclopentyl ketone solubility information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293272/docs#3-bromophenyl-cyclopentyl-ketone-solubility-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.